

# Application Notes and Protocols for RMC-4627 Powder

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## Compound of Interest

Compound Name: RMC-4627

Cat. No.: B12421159

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## Introduction

**RMC-4627** is a potent and selective bi-steric inhibitor of the mechanistic target of rapamycin complex 1 (mTORC1).<sup>[1][2][3][4][5]</sup> It demonstrates enhanced selectivity for mTORC1 over mTORC2, leading to the activation of 4EBP1 and the suppression of tumor growth.<sup>[1][3][4][5][6][7]</sup> These application notes provide detailed guidelines for the proper storage, handling, and use of **RMC-4627** powder in a research setting.

## Product Information

| Characteristic    | Value                                                            |
|-------------------|------------------------------------------------------------------|
| CAS Number        | 2250059-52-8                                                     |
| Molecular Formula | C <sub>93</sub> H <sub>141</sub> N <sub>11</sub> O <sub>23</sub> |
| Molecular Weight  | 1781.17 g/mol                                                    |
| Appearance        | White to light yellow solid                                      |

## Proper Storage and Handling

Adherence to proper storage and handling protocols is critical to maintain the stability and activity of **RMC-4627**.

### Storage Conditions

| Form                     | Storage Temperature | Duration                                                                             | Notes                                                                                                     |
|--------------------------|---------------------|--------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------|
| Powder                   | -20°C               | 2 years                                                                              | Store in a sealed container, away from moisture and light. <a href="#">[2]</a>                            |
| Stock Solution (in DMSO) | -80°C               | 6 months                                                                             | Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| -20°C                    | 1 month             | Use within one month.<br><a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> |                                                                                                           |
| 4°C                      | 2 weeks             | For short-term use. <a href="#">[2]</a>                                              |                                                                                                           |

### Handling Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **RMC-4627** powder.
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.
- Hygroscopicity: **RMC-4627** is potentially hygroscopic. Store in a desiccator and handle in a dry environment.
- Disposal: Dispose of unused material and waste in accordance with local, state, and federal regulations.

## Solubility and Solution Preparation

### Solubility

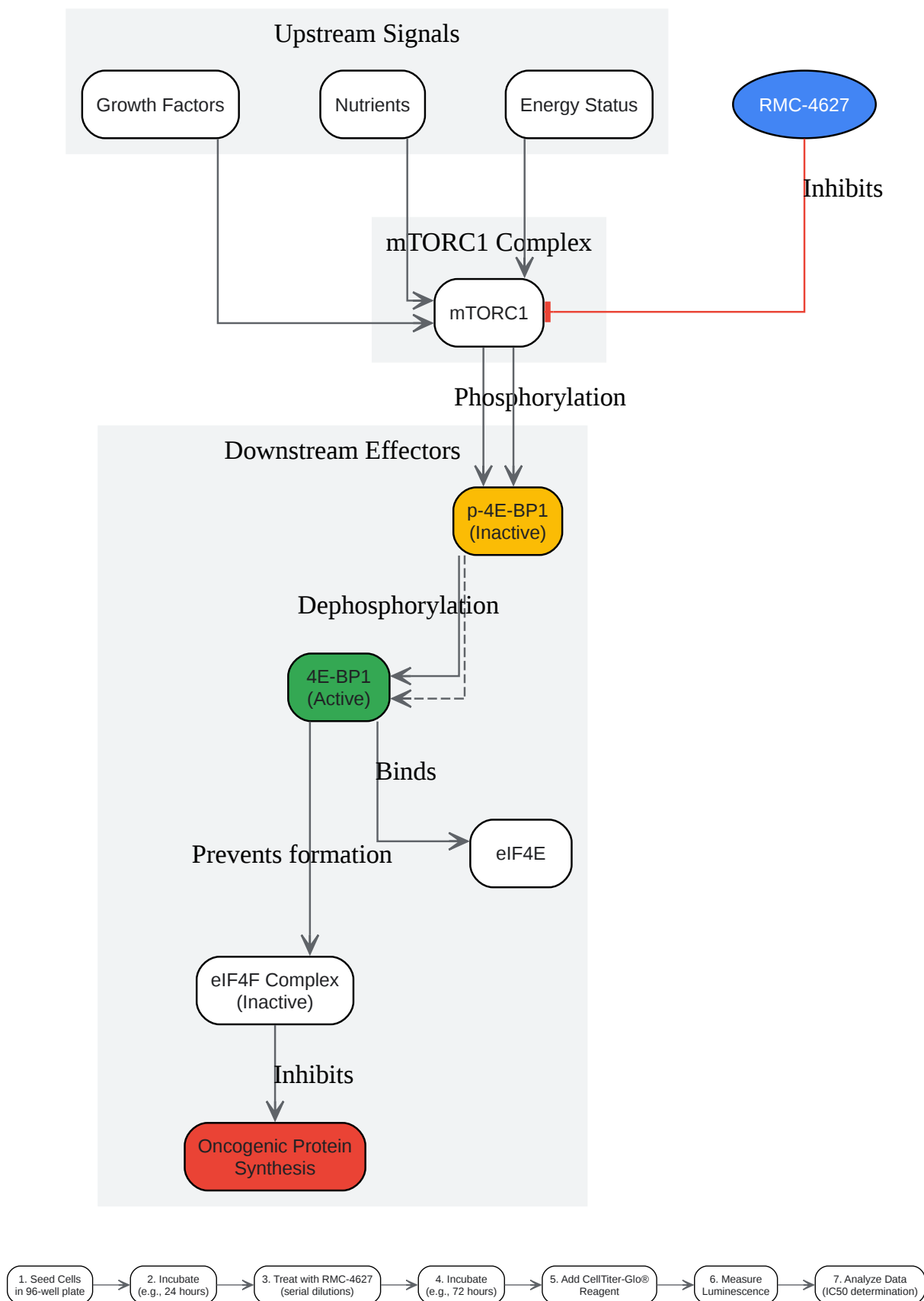
| Solvent | Maximum Concentration | Notes                                                                                                                                                                                                |
|---------|-----------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| DMSO    | 100 mg/mL (56.14 mM)  | Ultrasonic treatment may be required to fully dissolve the compound.[1][5][6] Use freshly opened, anhydrous DMSO as the product's solubility is significantly impacted by hygroscopic DMSO.[1][5][6] |

## Stock Solution Preparation (10 mM in DMSO)

- Equilibrate the **RMC-4627** vial to room temperature before opening.
- Weigh the desired amount of **RMC-4627** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration (e.g., for 1 mg of **RMC-4627**, add 56.14  $\mu$ L of DMSO).
- Vortex and/or sonicate the solution until the powder is completely dissolved.
- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

## Mechanism of Action and Signaling Pathway

**RMC-4627** is a bi-steric inhibitor that binds to both the FKBP12-FRB domain and the active site of mTOR kinase within the mTORC1 complex. This dual binding leads to potent and selective inhibition of mTORC1 signaling, resulting in the dephosphorylation and activation of its downstream effector, 4E-BP1. Activated 4E-BP1 then binds to the eukaryotic initiation factor 4E (eIF4E), preventing the formation of the eIF4F complex and thereby inhibiting cap-dependent translation of oncogenic proteins.[3][4]



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